

Material Safety Data Sheet for Lauric Acid-d2: A Technical Guide

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Compound of Interest

Compound Name: Lauric acid-d2

Cat. No.: B1590374

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Lauric acid-d2** (dodecanoic-2,2-d2 acid), a deuterated form of lauric acid. Given that specific toxicological and safety data for isotopically labeled compounds are often limited, this guide incorporates data from the unlabeled lauric acid where necessary, a standard practice based on the assumption of similar or identical properties.^[1] This document is intended to serve as an essential resource for safe handling, storage, and use in a laboratory setting.

Section 1: Chemical Identification and Properties

Lauric acid-d2 is a stable, isotopically labeled saturated fatty acid. It is primarily used as an internal standard for the quantification of lauric acid in various biological samples by mass spectrometry.^{[2][3]}

Identifier	Value
Chemical Name	dodecanoic-2,2-d2 acid[3]
Synonyms	Lauric Acid-d2, C12:0-d2, Dodecanoic Acid-d2, FA 12:0-d2[3]
CAS Number	64118-39-4[3]
Chemical Formula	C ₁₂ H ₂₂ D ₂ O ₂ [3]
Molecular Weight	202.33 g/mol [4]
Physical and Chemical Properties	Value
Appearance	White, powdery solid[5][6]
Odor	Faint odor of bay oil or soap[5][6]
Melting Point	44°C (111.2°F) (for lauric acid)[5][7]
Boiling Point	298°C (568.4°F) (for lauric acid)[5]
Solubility	Insoluble in water.[7] Soluble in organic solvents such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Ethanol.[3]
Purity	≥99% deuterated forms (d ₁ -d ₂)[3]

Section 2: Hazard Identification and Toxicology

Lauric acid-d2 is classified as causing skin irritation and serious eye irritation. While comprehensive toxicological data for the deuterated form is not available, the data for unlabeled lauric acid provides a basis for risk assessment.

Toxicity Data (for Lauric Acid)	Value
Acute Oral Toxicity (LD50)	> 5000 mg/kg (Rat)[1][8]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (Rabbit)[9]
Acute Inhalation Toxicity (LC50)	> 0.162 mg/l/4h (Rat)[9]
Skin Corrosion/Irritation	Non-irritating to skin (Rabbit)[1]
Serious Eye Damage/Irritation	Causes serious eye damage[1][9][10]

Health Hazard Information:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[1]
- Skin Contact: Causes skin irritation. May be harmful if absorbed through the skin.[1]
- Eye Contact: Causes serious eye irritation and potential for serious eye damage.[1]
- Ingestion: Harmful if swallowed.[1]

Section 3: Experimental Protocols

Detailed experimental protocols for toxicological and safety testing are typically standardized and follow guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). For instance, the acute oral toxicity (LD50) data for lauric acid was obtained following OECD Test Guideline 401.[1][8] Skin and eye irritation studies often adhere to OECD Guidelines 404 and 405, respectively.[8] Researchers handling this compound should refer to these established protocols for designing and executing safety-related experiments.

Section 4: Safe Handling and Storage

Proper handling and storage of **Lauric acid-d2** are crucial to ensure laboratory safety.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[1]
- Skin Protection: Wear protective gloves and a lab coat.[1]

- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated.[7]

Handling Procedures:

- Avoid contact with skin and eyes.[1]
- Avoid formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation where dust is formed.[1]
- Wash hands thoroughly after handling.

Storage Conditions:

- Store at room temperature away from light and moisture.[1]
- Keep container tightly closed in a dry and well-ventilated place.

Section 5: Emergency Procedures and First Aid

In the event of exposure or spillage, the following procedures should be followed.

First-Aid Measures:

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Spill Response:

- Use personal protective equipment.

- Avoid dust formation.
- Sweep up and shovel. Keep in suitable, closed containers for disposal.^[1]
- Do not let the product enter drains.

Section 6: Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Lauric acid-d2**, from receiving the material to its final disposal.

Caption: Logical workflow for the safe handling of **Lauric acid-d2**.

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- To cite this document: BenchChem. [Material Safety Data Sheet for Lauric Acid-d2: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1590374#material-safety-data-sheet-for-lauric-acid-d2\]](https://www.benchchem.com/product/b1590374#material-safety-data-sheet-for-lauric-acid-d2)

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